

Technical Support Center: Enhancing the Solubility of Reactive Red 180

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on enhancing the solubility of **Reactive Red 180** for various experimental applications.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Reactive Red 180**?

A1: **Reactive Red 180** is a water-soluble azo dye.^[1] Its solubility in water is reported to be approximately 50 g/L.^[1] For preparing concentrated stock solutions for laboratory use, it exhibits high solubility in dimethyl sulfoxide (DMSO) at 100 mg/mL, often requiring sonication for complete dissolution.^[2]

Q2: What is the optimal pH for dissolving **Reactive Red 180** in aqueous solutions?

A2: While one source suggests an optimal pH range of 4.0-5.5 for the dye itself^[3], studies on its degradation and decolorization, which require the dye to be in a reactive, soluble state, have shown that a neutral pH of 7 is optimal.^[4] It is generally recommended to start with neutral pH conditions for initial dissolution in water.

Q3: Can I use solvents other than water or DMSO?

A3: Yes, the use of co-solvents can aid in the dissolution of reactive dyes. While specific data for **Reactive Red 180** is limited, general information suggests that organic solvents miscible

with water can increase the solubility of reactive dyes.[5] Small amounts of ethanol or dimethylformamide (DMF) could be tested.

Q4: My **Reactive Red 180** solution appears cloudy or has particulates. What is the cause and how can I fix it?

A4: Cloudiness or the presence of particulates is often due to dye aggregation. This is more common at high concentrations. To resolve this, you can try reducing the concentration, using a co-solvent like DMSO, or applying gentle heating and sonication. Refer to the troubleshooting guide for more detailed steps.

Q5: How should I store my **Reactive Red 180** stock solution?

A5: For stock solutions prepared in a solvent, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.[2] The container should be sealed to protect it from moisture and light.[2]

Troubleshooting Guide

This guide addresses common issues encountered when preparing solutions of **Reactive Red 180**.

Issue 1: Poor Solubility in Water

- Symptom: The dye powder does not fully dissolve in water at the desired concentration, leaving behind solid particles.
- Possible Causes:
 - Concentration is too high.
 - Water temperature is too low.
 - Presence of electrolytes that reduce solubility.
- Solutions:
 - Increase Temperature: Gently warm the solution while stirring.

- Sonication: Use a sonicating water bath to aid dissolution.
- pH Adjustment: Ensure the pH of the water is neutral (around 7.0).
- Reduce Concentration: If possible, work with a more dilute solution.
- Use a Co-solvent: Prepare a concentrated stock in DMSO and then dilute it into your aqueous buffer.

Issue 2: Dye Aggregation and Precipitation

- Symptom: The solution becomes cloudy over time, or a precipitate forms, especially after storage.
- Possible Causes:
 - High dye concentration.
 - Suboptimal pH.
 - Storage at inappropriate temperatures (e.g., freezing and thawing cycles).
- Solutions:
 - Filter Sterilization: For biological applications, filter the solution through a 0.22 μm syringe filter to remove aggregates before use.
 - Optimize Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended (-20°C or -80°C).^[2]
 - Consider Co-solvents: The presence of a small amount of an organic co-solvent like DMSO in the final working solution can sometimes help maintain solubility.

Quantitative Data Summary

The following tables summarize the solubility and stability data for **Reactive Red 180**.

Table 1: Solubility of **Reactive Red 180** in Different Solvents

Solvent	Solubility	Remarks
Water	50 g/L	[1]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Ultrasonic treatment may be needed.[2]

Table 2: Effect of pH on **Reactive Red 180** in Aqueous Solution

pH	Observation	Implication for Solubility
6	100% decolorization in 11 hours in a specific study.[4]	Suggests good solubility and reactivity.
7	100% decolorization in 9 hours in the same study (optimal).[4]	Optimal for maintaining the dye in a reactive, soluble state.
11	Only 19.2% decolorization.[4]	Basic pH may negatively impact the desired reactive form.

Experimental Protocols

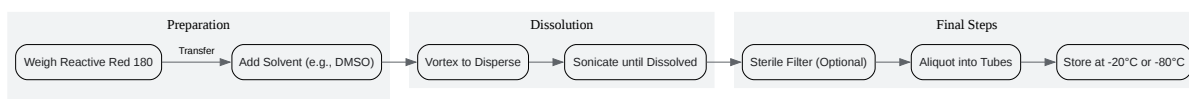
Protocol 1: Preparation of a 10 mg/mL Stock Solution of **Reactive Red 180** in DMSO

- Materials:
 - Reactive Red 180** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, conical centrifuge tube (e.g., 15 mL or 50 mL)
 - Vortex mixer
 - Ultrasonic water bath
 - Sterile 0.22 µm syringe filter and syringe (optional, for sterile applications)

- Procedure:

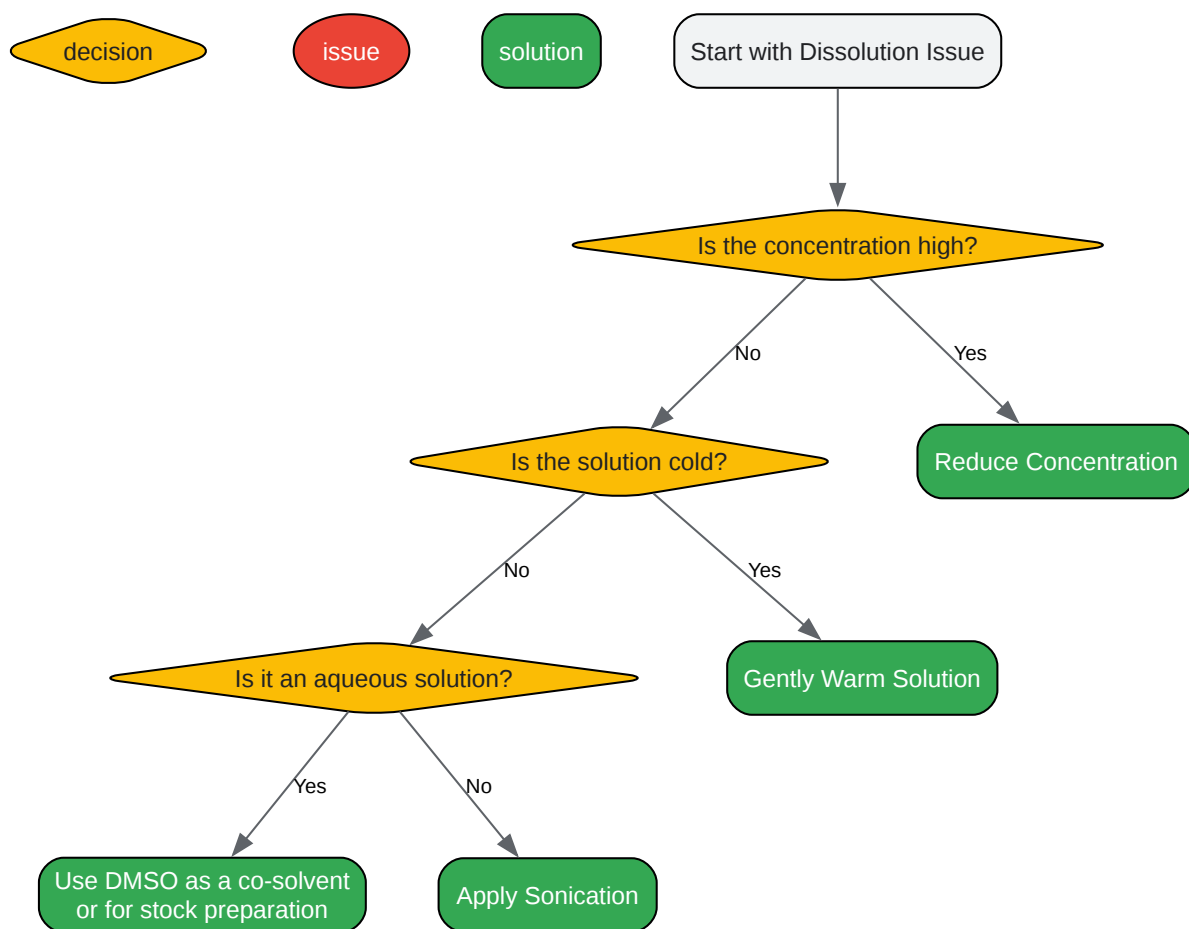
1. Weigh out the desired amount of **Reactive Red 180** powder and transfer it to the centrifuge tube. For example, for 10 mL of a 10 mg/mL solution, weigh 100 mg of the dye.
2. Add the required volume of DMSO to the tube.
3. Vortex the tube for 1-2 minutes to initially disperse the powder.
4. Place the tube in an ultrasonic water bath and sonicate until the dye is completely dissolved. The solution should be clear with no visible particulates.[2]
5. (Optional) For sterile applications, filter the solution through a 0.22 μm syringe filter into a sterile storage tube.
6. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
7. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2]

Visualizations



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Caption: Experimental workflow for preparing a **Reactive Red 180** stock solution.



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Caption: Troubleshooting decision tree for **Reactive Red 180** solubility issues.

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